

Technical Safety & Operational Guide: Methyl 2,3-dibromobutanoate

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Compound of Interest

Compound Name: Methyl 2,3-dibromobutanoate

CAS No.: 5469-24-9

Cat. No.: B3053605

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Executive Technical Summary

Methyl 2,3-dibromobutanoate (CAS: 5469-24-9) is a halogenated aliphatic ester primarily utilized as a synthetic intermediate in the construction of complex pharmaceutical scaffolds and functionalized alkenes.^[1] Structurally, it possesses two vicinal bromine atoms at the

and

positions relative to the ester carbonyl. This vicinal dihalide motif makes it a potent electrophile and a precursor for elimination reactions yielding

-bromoacrylates or alkynes.

Critical Hazard Alert: As an

-halo ester derivative, this compound exhibits properties consistent with lachrymators and corrosives. It must be handled with the assumption that it can cause severe skin burns, eye damage, and respiratory distress, even if specific toxicological data is sparse in public registries.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8][9][10]

The physicochemical data below consolidates experimental values and high-confidence predicted models for the racemate derived from standard crotonate bromination.

Parameter	Technical Specification
IUPAC Name	Methyl 2,3-dibromobutanoate
Common Synonyms	Methyl 2,3-dibromobutyrate; 2,3-Dibromobutyric acid methyl ester
CAS Number	5469-24-9
Molecular Formula	
Molecular Weight	259.92 g/mol
Physical State	Liquid (Colorless to pale yellow)
Boiling Point	~85–90 °C at 10 mmHg (Predicted/Analogous)
Density	g/mL (20 °C)
Solubility	Soluble in MeOH, DCM, THF, EtOAc; Immiscible with water (hydrolyzes slowly)
Stereochemistry	Typically supplied as a racemate (mixture of erythro enantiomers) if synthesized from trans-methyl crotonate.[1][2][3]

Hazard Identification & Toxicology (GHS Standards)

This compound is an alkylating agent and a corrosive. The presence of the

-bromine increases the electrophilicity of the carbonyl carbon and the

-carbon, making it reactive toward biological nucleophiles (DNA, proteins).

GHS Classification (29 CFR 1910.1200)[11]

- Skin Corrosion/Irritation: Category 1B (Causes severe skin burns).[4]
- Serious Eye Damage: Category 1 (Irreversible damage).
- Acute Toxicity (Oral/Inhalation): Category 4 (Harmful).[2][5]
- STOT-SE: Category 3 (Respiratory Irritation).[4]

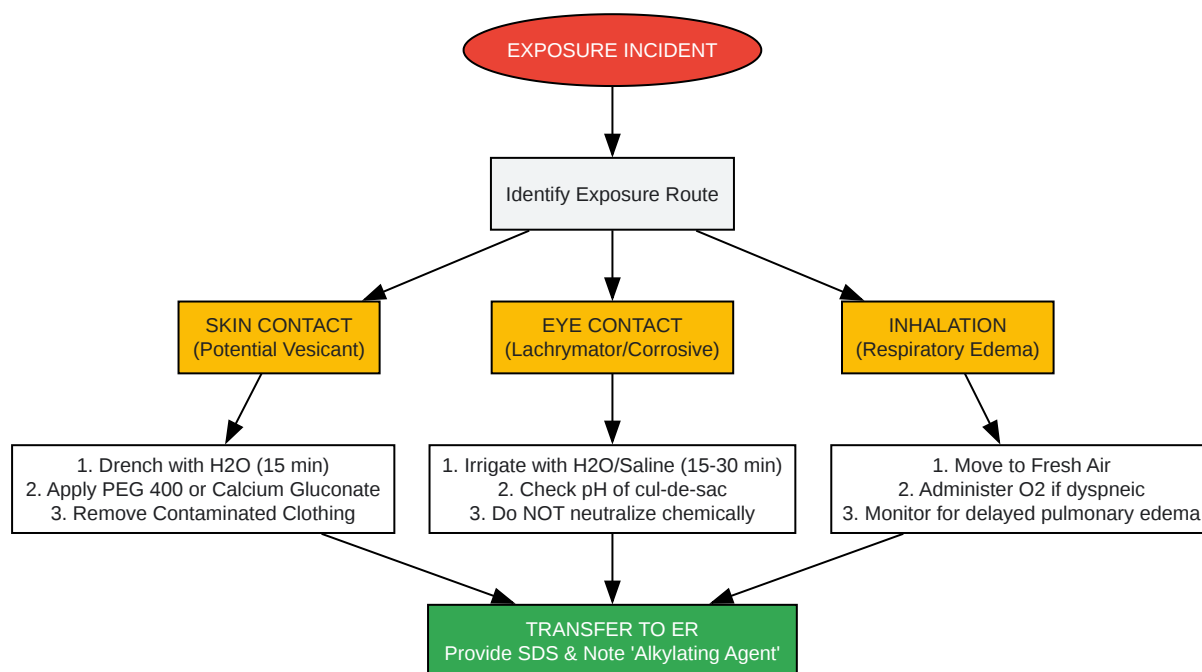
Mechanism of Toxicity

The toxicity profile is driven by two mechanisms:

- Direct Alkylation: The
-carbon is susceptible to nucleophilic attack, leading to protein alkylation and tissue necrosis.
- Hydrolysis: Upon contact with mucosal moisture, the ester hydrolyzes to release 2,3-dibromobutanoic acid and methanol, while the bromide leaves as hydrobromic acid (HBr), causing chemical burns.

Emergency Response Logic

The following diagram outlines the immediate decision-making logic for exposure incidents. This protocol prioritizes neutralization of the acid byproduct and rapid decontamination.



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Figure 1: Emergency response decision tree emphasizing rapid decontamination and specific treatments for alkylating/corrosive agents.

Safe Handling & Storage Protocols

Engineering Controls

- Enclosure: All transfers must occur within a certified chemical fume hood.
- Atmosphere: Store and handle under an inert atmosphere (Argon or Nitrogen) to prevent moisture-induced hydrolysis and liberation of HBr.

Personal Protective Equipment (PPE) Matrix

Zone	Required PPE	Rationale
Ocular	Chemical Goggles + Face Shield	Prevents splash entry; vapors are lachrymatory.
Dermal	Double Nitrile (0.11 mm) or Laminate Film (Silver Shield)	Standard nitrile may degrade; double gloving provides breakthrough indication time.
Respiratory	Full-face respirator with ABEK (Organic/Acid Gas) cartridges	Required if working outside a hood (e.g., spill cleanup).

Storage Conditions

- Temperature: Refrigerate ().
- Incompatibility: Segregate from strong bases (triggers elimination), oxidizing agents, and reducing agents.
- Light: Store in amber glass; brominated compounds can undergo photolytic debromination.

Synthetic Utility & Application Context

For drug development professionals, **Methyl 2,3-dibromobutanoate** is not just a reagent but a strategic intermediate. Its primary utility lies in its ability to undergo dehydrobromination.

Primary Reaction Workflow: Synthesis of Methyl 2-Bromo-2-butenate

A common application is the synthesis of

-bromo-unsaturated esters, which are Michael acceptors used in heterocycle synthesis (e.g., coumarins, thiazoles).

Protocol Insight:

- Precursor: Methyl Crotonate (trans-2-butenate).

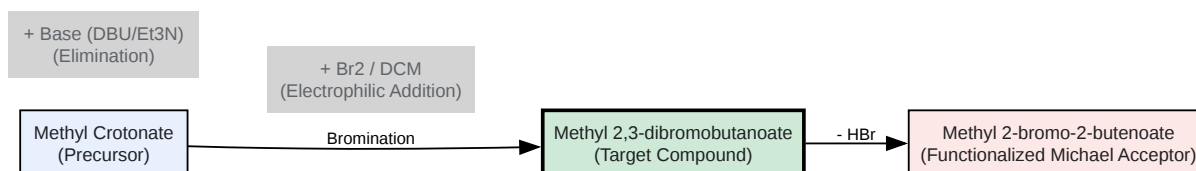
- Bromination: Addition of

in DCM or

yields **Methyl 2,3-dibromobutanoate** (racemic).
- Elimination: Treatment with a base (e.g., DBU,

) eliminates HBr.
 - Regioselectivity: Elimination typically occurs at the

-position to conjugate with the ester, yielding Methyl 2-bromo-2-butenate.



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Figure 2: Synthetic pathway illustrating the generation and subsequent utility of **Methyl 2,3-dibromobutanoate** in organic synthesis.

Stereochemical Considerations

- Starting Material: Using trans-2-butenate yields the erythro (racemic) dibromide.
- Starting Material: Using cis-2-butenate yields the threo (racemic) dibromide.
- Impact: The stereochemistry of the dibromide dictates the geometry (

or

) of the elimination product via anti-periplanar elimination mechanisms.

Waste Management & Disposal

Do not dispose of down the drain. This compound is toxic to aquatic life with long-lasting effects (H411).

- Quenching: Small amounts can be hydrolyzed cautiously in a basic aqueous solution (NaOH) to form the water-soluble carboxylate, followed by neutralization. Warning: Exothermic.
- Disposal: Collect as halogenated organic waste.
- Spill Cleanup: Absorb with vermiculite or sand. Do not use combustible materials (sawdust). Decontaminate surface with a dilute sodium thiosulfate solution to neutralize any free bromine if decomposition has occurred.

References

- PubChem. (n.d.).[2][3] 2,3-Dibromobutane (Analogous Compound Safety Data). National Library of Medicine. Retrieved February 3, 2026, from [\[Link\]](#)

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Sources

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